

Application Notes and Protocols for 1,1,1-Trinitropropane

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Compound of Interest

Compound Name: 1,1,1-Trinitropropane

Cat. No.: B15490958

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Disclaimer: Detailed safety data for **1,1,1-Trinitropropane** is not readily available in the public domain. The following protocols are based on general safety principles for handling highly energetic and nitro-containing organic compounds. Researchers must exercise extreme caution and conduct a thorough risk assessment before handling this substance. It is highly recommended to consult with a qualified safety professional.

Introduction

1,1,1-Trinitropropane is a highly nitrated organic compound with the chemical formula $C_3H_5N_3O_6$.^{[1][2][3]} Due to the presence of three nitro groups on a single carbon atom, it is expected to be a highly energetic and potentially explosive material.^[2] As such, its handling and storage require stringent safety protocols to mitigate the risks of accidental detonation, fire, and exposure. These application notes provide a general framework for the safe handling and storage of **1,1,1-Trinitropropane** in a research and development setting.

Physical and Chemical Properties

A summary of the available physical and chemical properties of **1,1,1-Trinitropropane** is presented in Table 1.

Property	Value	Source
Molecular Formula	C3H5N3O6	[1] [2] [3]
Molecular Weight	179.09 g/mol	[1] [2] [3]
Appearance	Colorless, oily liquid with a pungent odor	[2]
Melting Point	-57.7 °C	[1] [2] [4]
Boiling Point	202.2 °C at 760 mmHg	[1] [2]
Density	1.538 g/cm ³	[1] [2]
Flash Point	78.8 °C	[1] [2]
Vapor Pressure	0.296 mmHg at 25°C	[1] [2]

Hazard Identification and General Precautions

While a specific Safety Data Sheet (SDS) for **1,1,1-Trinitropropane** is not available, it should be treated as a highly hazardous substance with the following potential hazards:

- Explosive: The molecule is shock-sensitive and can detonate upon impact, friction, or heating.
- Flammable: It is a flammable liquid and its vapors can form explosive mixtures with air.[\[5\]](#)
- Toxicity: Assumed to be highly toxic if swallowed, inhaled, or in contact with skin.[\[6\]](#) Nitro compounds can cause serious eye damage.[\[6\]](#)

General precautions for handling similar nitro compounds include:

Precaution	Description	Source
Personal Protective Equipment (PPE)	Wear appropriate PPE, including flame-retardant lab coats, chemical-resistant gloves (e.g., butyl rubber), and chemical splash goggles with a face shield.	[5][6]
Engineering Controls	Work in a well-ventilated area, preferably within a fume hood with an explosion-proof sash. Use explosion-proof electrical equipment.[5][6][7]	
Handling	Use only non-sparking tools.[5][7] Avoid friction, grinding, and impact. Keep away from heat, sparks, and open flames.[5][6][7] Ground and bond containers when transferring material.[5][6]	
Storage	Store in a cool, dry, well-ventilated, and locked area away from incompatible materials such as strong oxidizing agents.[6][7] Protect from direct sunlight.[7] Keep containers tightly closed.[5][6][7]	
Spill and Leak Procedures	In case of a spill, evacuate the area immediately. Use non-sparking tools and an inert absorbent material for cleanup.[5] Prevent entry into waterways.	

Waste Disposal	Dispose of waste in accordance with all local, state, and federal regulations for explosive and hazardous materials.	[5]
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Experimental Protocols

4.1. Receiving and Storage

- Upon receipt, immediately inspect the container for any signs of damage or leakage.
- Transport the container in a secondary, shatter-proof container to a designated, isolated, and well-ventilated storage location.
- Store in a locked, explosion-proof cabinet or refrigerator.
- Maintain a detailed inventory of the material, including quantities and dates of receipt and use.

4.2. Handling and Use

- Before handling, ensure all necessary safety equipment, including a blast shield, is in place.
- Work in a chemical fume hood with the sash at the lowest possible height.
- Use only non-sparking tools made of materials such as brass or bronze.[5][7]
- Dispense only the minimum amount of material required for the experiment.
- Avoid any actions that could generate static electricity. Ensure proper grounding of all equipment.[5][6]
- Do not heat the material directly. If heating is necessary, use a remotely controlled heating mantle or oil bath with extreme caution and behind a blast shield.

- Upon completion of the experiment, decontaminate all equipment that came into contact with the substance.

4.3. Spill and Emergency Procedures

- In the event of a small spill, and if it is safe to do so, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Using non-sparking tools, carefully collect the absorbed material into a designated waste container.[5]
- For larger spills or any fire, evacuate the area immediately and activate the emergency response system.
- Do not attempt to extinguish a fire involving **1,1,1-Trinitropropane** unless you are trained to do so. Use a Class B fire extinguisher (CO2, dry chemical).[5]

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **1,1,1-Trinitropropane**.

Caption: Workflow for Safe Handling of **1,1,1-Trinitropropane**.

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